

Application Notes and Protocols for Dicyandiamide-Based Flame Retardant Polymers

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Compound of Interest

Compound Name: *Dicyandiamide*

Cat. No.: *B1669379*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the formulation, evaluation, and mechanisms of **dicyandiamide** (DICY)-based flame retardant polymers. The following sections detail experimental protocols for incorporating DICY into various polymer matrices, present key performance data in structured tables, and illustrate the underlying chemical and physical processes through diagrams.

Introduction to Dicyandiamide as a Flame Retardant

Dicyandiamide (DICY), a nitrogen-rich compound, is a versatile additive in the formulation of flame retardant polymers. It is often used in synergy with other flame retardants, such as phosphorus-containing compounds like aluminum hypophosphite (AHP), to enhance the fire safety of materials like polyethylene (PE), polypropylene (PP), epoxy resins, and polyurethanes. The primary mechanisms of action involve promoting the formation of a protective char layer and releasing non-flammable gases upon decomposition, which dilutes the flammable volatiles and oxygen in the gas phase.^[1]

Quantitative Performance Data of Dicyandiamide-Based Flame Retardant Polymers

The following tables summarize the flame retardant performance of various polymer formulations containing **dicyandiamide**. Key metrics include the Limiting Oxygen Index (LOI), which measures the minimum oxygen concentration required to support combustion, and the UL-94 vertical burn test rating, which classifies materials based on their burning behavior.

Table 1: Flame Retardant Performance of **Dicyandiamide** in Polyethylene (PE)

Polymer Matrix	Flame Retardant System (wt%)	LOI (%)	UL-94 Rating (3.0 mm)	Peak Heat Release Rate (kW/m ²)	Reference
PE	None	18.8	Not Rated	620.3	[2] [3]
PE	20% (AHP:DICY = 4:1)	26.3	V-0	323.4	[2] [3]

Table 2: Flame Retardant Performance of **Dicyandiamide**-Modified Polyurethane Foam

| Polymer Matrix | Flame Retardant System | LOI (%) | Reference | | :--- | :--- | :--- | |
Polyurethane Foam | **Dicyandiamide**-modified polyether polyol | 26 - 28 | [\[4\]](#) |

Table 3: Curing and Thermal Properties of **Dicyandiamide** in Epoxy Resin

Polymer Matrix	Curing Agent System	Glass Transition Temperature (°C)
Epoxy Resin (DGEBA)	Dicyandiamide (Dicy)	139 (at stoichiometric ratio of Dicy to epoxy of 0.65)

Experimental Protocols

Formulation of Flame Retardant Polyethylene with Dicyandiamide and Aluminum Hypophosphite

This protocol describes the preparation of a flame-retardant polyethylene composite using a synergistic blend of **dicyandiamide** and aluminum hypophosphite.

Materials:

- Polyethylene (PE) pellets
- **Dicyandiamide** (DICY) powder
- Aluminum hypophosphite (AHP) powder
- Internal mixer (e.g., Haake PolyLab)

Procedure:

- Pre-dry the polyethylene pellets at 80°C for 4 hours to remove any moisture.
- Thoroughly mix the DICY and AHP powders in the desired ratio (e.g., 1:4 by weight).
- Set the internal mixer to the processing temperature for polyethylene (typically 160-180°C) and a rotor speed of 60 rpm.
- Add the dried polyethylene pellets to the mixer and allow them to melt and homogenize for 3-5 minutes.
- Introduce the DICY/AHP powder blend into the molten polyethylene.
- Continue mixing for another 5-7 minutes to ensure uniform dispersion of the flame retardant additives.
- Collect the molten composite and press it into sheets of the desired thickness using a hot press at the same processing temperature.
- Allow the pressed sheets to cool to room temperature.
- Cut the sheets into specimens of appropriate dimensions for flame retardancy testing (e.g., LOI and UL-94).

Synthesis of Dicyandiamide-Modified Flame-Retardant Polyether Polyol for Polyurethane Foams

This protocol details the synthesis of a phosphorus-free, halogen-free **dicyandiamide**-modified polyether polyol for use in flame-retardant polyurethane foams.[4][5]

Materials:

- Solid **dicyandiamide**
- Formaldehyde aqueous solution (37%)
- Deionized water
- Alkaline pH regulator (e.g., sodium methoxide)
- Polyether polyol
- Three-neck flask equipped with a thermometer, condenser, and mechanical stirrer
- Vacuum distillation apparatus

Procedure:

- In the three-neck flask, add solid **dicyandiamide**, formaldehyde solution, and water in a molar ratio of **dicyandiamide** to formaldehyde of 1:1 to 1:3.[5]
- Mix and stir the components, then add the alkaline pH regulator to adjust the pH to 7-10.[5]
- Heat the mixture to 70-100°C and maintain the reaction for 1-6 hours to obtain a **dicyandiamide** methylolated solution.[5]
- Add the polyether polyol to the **dicyandiamide** methylolated solution and mix thoroughly by stirring.[5]
- Increase the temperature to 80-110°C and continue the reaction for 2-8 hours.[5]

- Further increase the temperature to 100-170°C and apply a vacuum (-0.2 to -0.1 MPa gauge pressure) to remove residual monomers and water.[5]
- Cool the resulting product to obtain the **dicyandiamide**-modified flame-retardant polyether polyol.[5]

Curing of Epoxy Resin with Dicyandiamide

This protocol outlines the procedure for curing a solid epoxy resin using **dicyandiamide** as a hardener.[6]

Materials:

- Solid epoxy resin powder
- **Dicyandiamide** (DICY) powder, finely ground
- Mortar and pestle
- Differential Scanning Calorimeter (DSC)

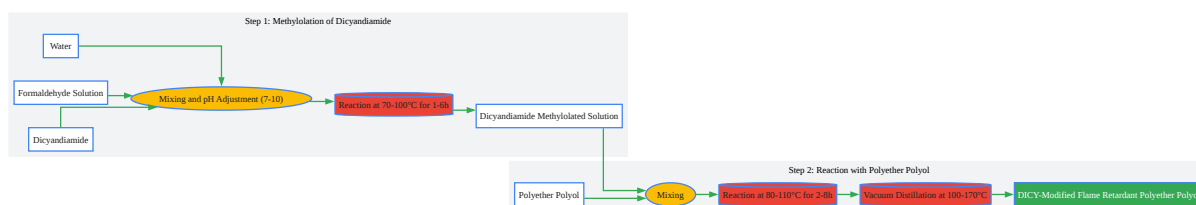
Procedure:

- Place the powdered solid epoxy resin in the mortar.
- Add the appropriate amount of **dicyandiamide** (typically around 4 parts per hundred parts of resin, phr).
- Homogenize the mixture thoroughly using the mortar and pestle.
- Place a small amount of the homogenized mixture (approximately 3.5 mg) into a DSC sample pan.
- Perform the DSC measurement under an air atmosphere with a heating rate of 10°C/min to determine the curing profile.
- For preparation of cured samples for mechanical testing, the homogenized powder can be compression molded at a temperature above the curing temperature determined by DSC

(e.g., 180-200°C).

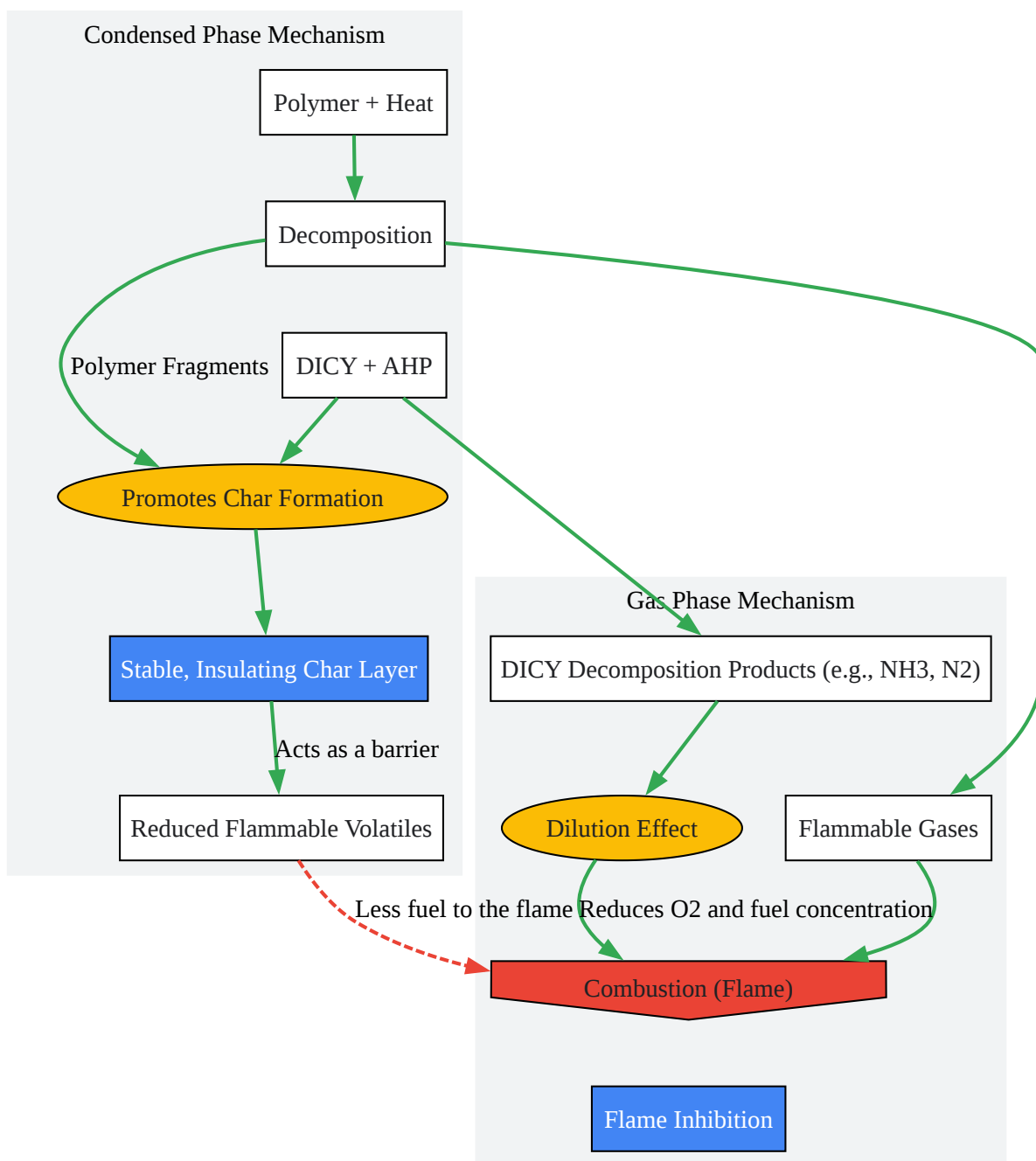
Signaling Pathways and Experimental Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate key processes in the formulation and action of **dicyandiamide**-based flame retardant polymers.



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Caption: Workflow for the synthesis of **dicyandiamide**-modified flame-retardant polyether polyol.



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Caption: Synergistic flame retardant mechanism of **Dicyandiamide** (DICY) and Aluminum Hypophosphite (AHP).

Conclusion

Dicyandiamide is a highly effective nitrogen-based flame retardant, particularly when used in synergistic combinations with phosphorus-containing compounds. The provided protocols and data serve as a valuable resource for researchers and scientists in developing and evaluating novel flame retardant polymer formulations. The key to successful application lies in the careful selection of co-additives, optimization of concentrations, and thorough evaluation of the fire performance and mechanical properties of the final material.

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